

2,6-Dimethoxy-3-nitropyridine safety data sheet and handling

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Compound of Interest

Compound Name: 2,6-Dimethoxy-3-nitropyridine

Cat. No.: B097036

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An In-depth Technical Guide to the Safe Handling of 2,6-Dimethoxy-3-nitropyridine

For researchers, scientists, and drug development professionals, understanding the safety and handling protocols for chemical compounds is paramount. This guide provides a comprehensive overview of **2,6-Dimethoxy-3-nitropyridine**, a versatile compound used in organic synthesis and pharmaceutical development.^[1] It serves as a crucial intermediate in creating various bioactive molecules, including potential anti-inflammatory and antimicrobial agents.^[1]

Chemical and Physical Properties

The physical and chemical properties of **2,6-Dimethoxy-3-nitropyridine** are summarized below. These characteristics are essential for safe storage, handling, and use in experimental settings.

| Property | Value | Source |
|-------------------|---|--------|
| Molecular Formula | C ₇ H ₈ N ₂ O ₄ | [1][2] |
| Molecular Weight | 184.15 g/mol | [1][2] |
| Appearance | Pale yellow crystalline solid | [1] |
| Melting Point | 88 - 94 °C | [1] |
| Boiling Point | 346 °C / 655 °F | |
| Purity | ≥ 97% (GC) | [1] |
| CAS Number | 18677-41-3 | [1] |

Safety and Hazard Information

According to the Globally Harmonized System (GHS) classification, **2,6-Dimethoxy-3-nitropyridine** presents several hazards that require careful management.

GHS Hazard Classification

| Hazard Class | Category |
|--|---------------------------------|
| Acute Toxicity (Oral) | Category 4 |
| Skin Irritation | Category 2 |
| Eye Irritation | Category 2A |
| Specific target organ toxicity - single exposure | Category 3 (Respiratory system) |

Source: Sigma-Aldrich Safety Data Sheet[3]

Hazard and Precautionary Statements

- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.[4]

- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]
- Precautionary Statements (Prevention):
 - P261: Avoid breathing dust.[4]
 - P264: Wash skin thoroughly after handling.[4]
 - P270: Do not eat, drink or smoke when using this product.
 - P271: Use only outdoors or in a well-ventilated area.[4]
 - P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[4]
- Precautionary Statements (Response):
 - P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/ doctor if you feel unwell. Rinse mouth.
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[5][6]
 - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
 - P332 + P313: If skin irritation occurs: Get medical advice/ attention.[4]
 - P337 + P313: If eye irritation persists: Get medical advice/ attention.[4]
 - P362: Take off contaminated clothing and wash before reuse.[4]

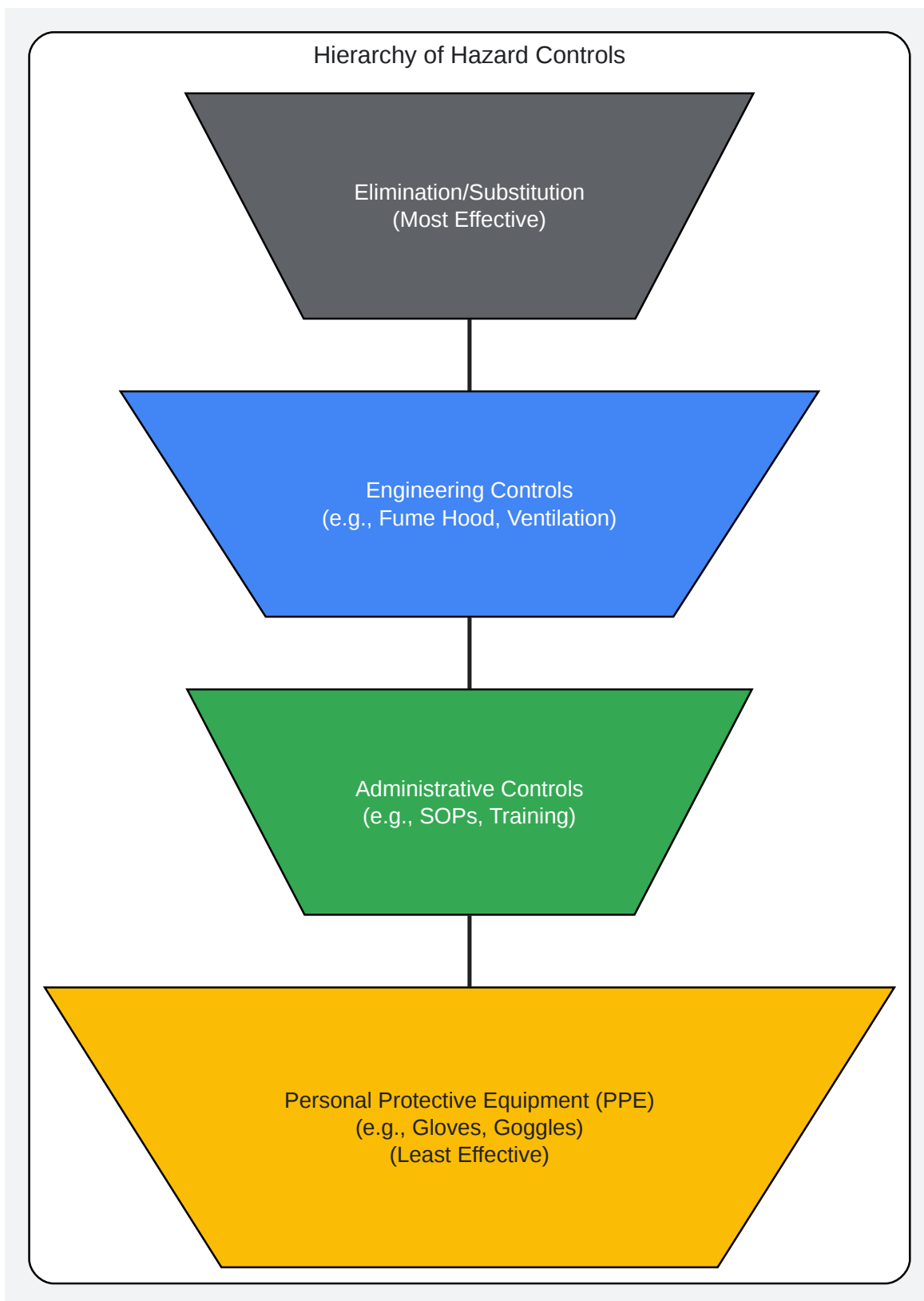
Experimental Protocols and Handling

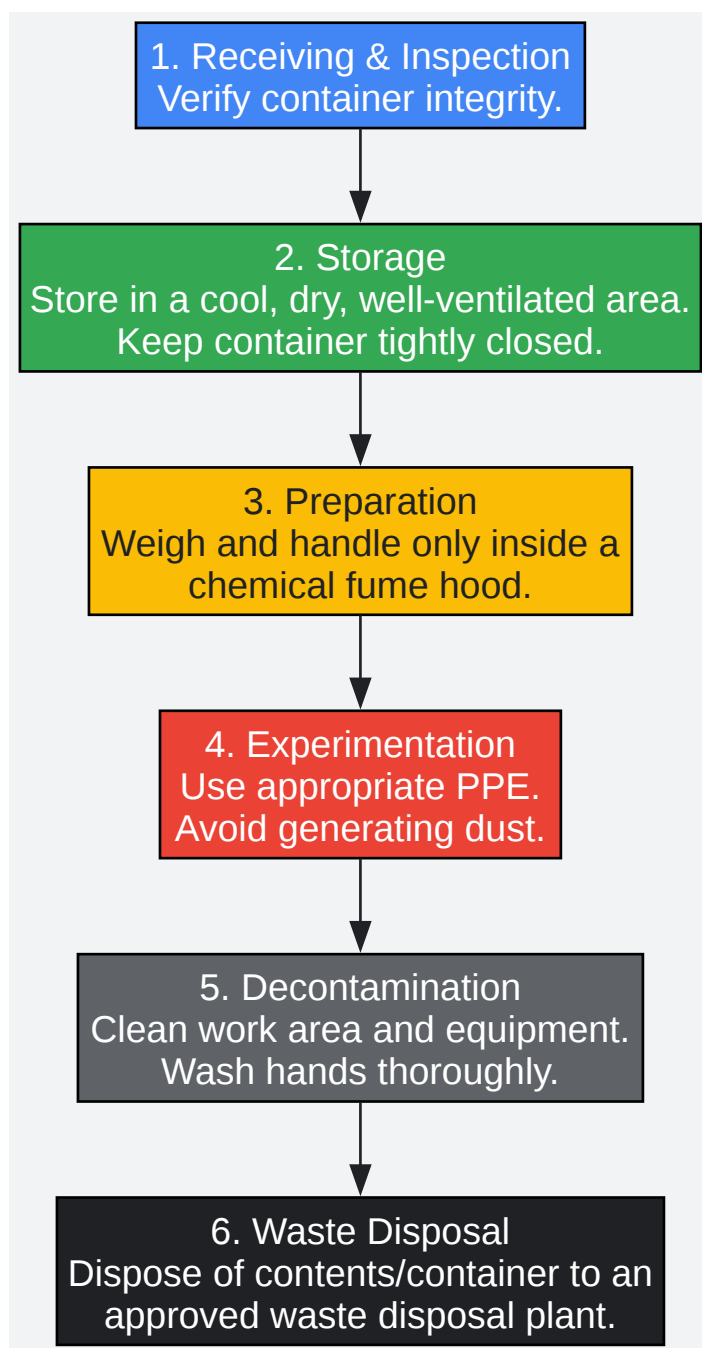
While specific experimental protocols for this compound are application-dependent, the following guidelines based on safety data sheets provide a framework for safe handling in a

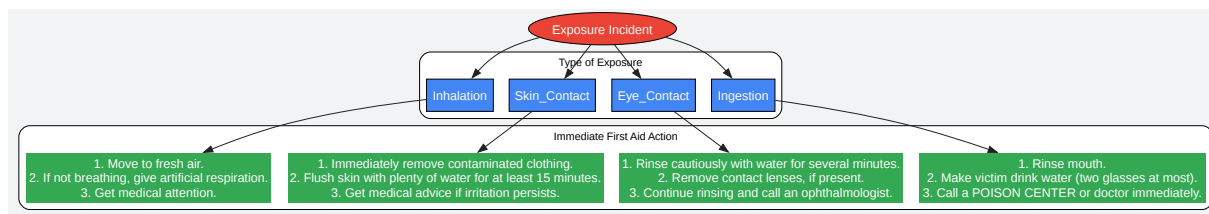
laboratory setting.

Engineering Controls and Personal Protective Equipment (PPE)

A systematic approach to hazard control is essential. The hierarchy of controls illustrates the most effective means of mitigating risks associated with chemical handling.







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